

2-(1,3-Benzodioxol-5-yl)pyrrolidine CAS number and nomenclature

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Compound of Interest

Compound Name: 2-(1,3-Benzodioxol-5-yl)pyrrolidine

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In-Depth Technical Guide: 2-(1,3-Benzodioxol-5-yl)pyrrolidine

For Researchers, Scientists, and Drug Development Professionals

Nomenclature and Chemical Identity

This technical guide provides a comprehensive overview of the chemical compound **2-(1,3-Benzodioxol-5-yl)pyrrolidine**.

CAS Number: 95849-38-0

Systematic IUPAC Name: **2-(1,3-Benzodioxol-5-yl)pyrrolidine**

Common Synonyms:

- 2-Benzo[1][2]dioxol-5-yl-pyrrolidine[2]
- Pyrrolidine, 2-(1,3-benzodioxol-5-yl)-

Molecular Formula: C₁₁H₁₃NO₂

Molecular Weight: 191.23 g/mol

Physicochemical Properties

A summary of the available quantitative data for **2-(1,3-Benzodioxol-5-yl)pyrrolidine** is presented in the table below. It is important to note that comprehensive experimental data for this compound is not widely available in public literature.

Property	Value	Source
Boiling Point	293.7°C at 760 mmHg	[3]
Flash Point	114.8°C	[3]
Appearance	Solid	
Storage Temperature	Room Temperature	[2]

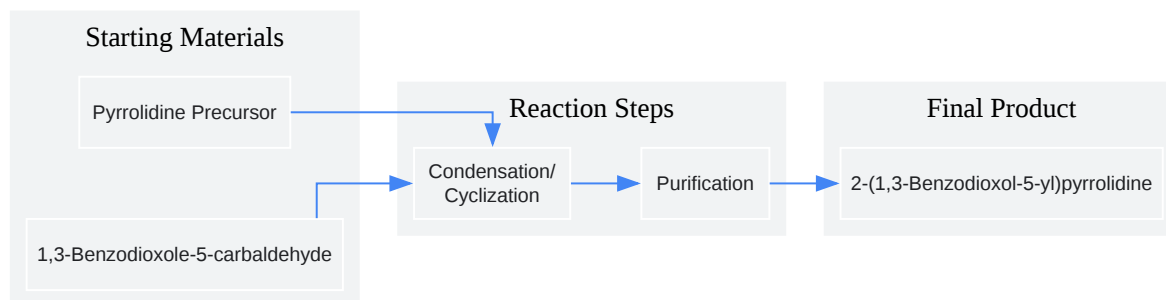
Synthesis and Experimental Protocols

While a specific, detailed experimental protocol for the synthesis of **2-(1,3-Benzodioxol-5-yl)pyrrolidine** is not readily available in peer-reviewed literature, the synthesis of structurally related pyrrolidine derivatives has been described. A general approach often involves the 1,3-dipolar cycloaddition reaction.[4][5]

A patent application describes processes for preparing enantiomerically pure forms of a closely related compound, (R)-2-[(2H-1,3-benzodioxol-5-yl)methyl]pyrrolidine, which is a cyclic analogue of MDMA.[6]

General Synthetic Approach (Hypothetical Workflow):

A plausible synthetic route could involve a multi-step process, potentially starting from commercially available precursors. The following diagram illustrates a generalized workflow for the synthesis of substituted pyrrolidines.



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Caption: Generalized synthetic workflow for **2-(1,3-Benzodioxol-5-yl)pyrrolidine**.

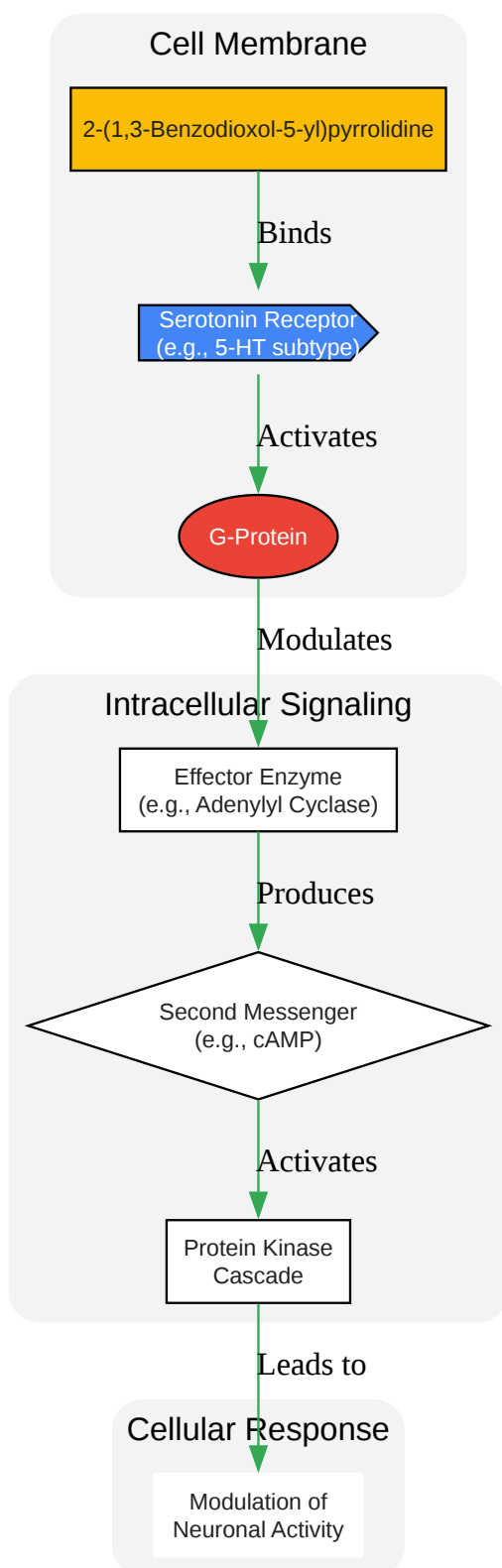
Biological Activity and Signaling Pathways

Recent patent literature suggests that **2-(1,3-Benzodioxol-5-yl)pyrrolidine** and its enantiomers are being investigated for their potential activity as modulators of serotonin receptors.[6] This indicates a potential therapeutic application in the realm of psychiatric disorders.

The serotonin (5-HT) receptor family is a large and complex group of G protein-coupled receptors that are involved in a wide array of physiological and psychological processes. Modulation of these receptors can have profound effects on mood, cognition, and behavior.

Potential Signaling Pathway:

Given its potential interaction with serotonin receptors, **2-(1,3-Benzodioxol-5-yl)pyrrolidine** could influence downstream signaling cascades. The following diagram illustrates a simplified, hypothetical signaling pathway that could be activated by a serotonin receptor agonist.



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Caption: Hypothetical serotonin receptor-mediated signaling pathway.

Further research is required to determine the specific serotonin receptor subtypes with which **2-(1,3-Benzodioxol-5-yl)pyrrolidine** interacts and to elucidate the precise downstream signaling pathways it modulates. The affinity for various serotonin receptor subtypes, such as 5-HT1A, 5-HT1B/1D, 5-HT2B, 5-HT6, and 5-HT7, has been noted for other substituted pyrrolidine compounds, suggesting a broad area for investigation.[7]

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